

Fmoc-D-Glu(OtBu)-OH molecular weight and formula

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Compound of Interest

Compound Name: *Fmoc-D-Glu(OtBu)-OH*

Cat. No.: B557683

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An In-depth Technical Guide to **Fmoc-D-Glu(OtBu)-OH**: Core Properties

For researchers, scientists, and professionals in drug development, a precise understanding of the chemical properties of reagents is paramount. **Fmoc-D-Glu(OtBu)-OH** is a crucial building block in solid-phase peptide synthesis (SPPS). This guide provides core technical data on its molecular weight and formula.

Physicochemical Data

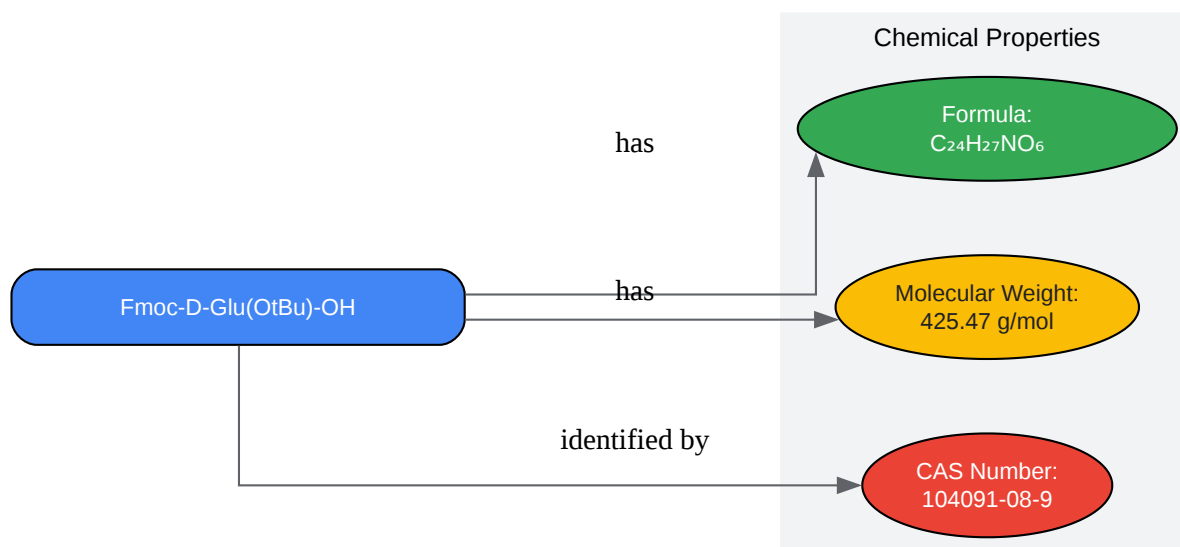
Fmoc-D-Glu(OtBu)-OH, also known as N- α -Fmoc-D-glutamic acid γ -t-butyl ester, is a derivative of the amino acid D-glutamic acid.[1] The N-terminal is protected by a fluorenylmethoxycarbonyl (Fmoc) group, and the side chain's carboxyl group is protected by a tert-butyl (OtBu) ester.[1] This strategic protection is essential for controlled, sequential peptide chain elongation.[1][2]

The quantitative properties of **Fmoc-D-Glu(OtBu)-OH** are summarized below.

| Property | Value | Source |
|-------------------|---|--------------|
| Molecular Formula | C ₂₄ H ₂₇ NO ₆ | [1][2][3][4] |
| Molecular Weight | 425.47 g/mol | [2][3][4][5] |
| Exact Mass | 425.183838 u | [5] |
| CAS Number | 104091-08-9 | [1][3] |

Structural and Property Relationship

The molecular structure dictates the compound's properties and its application in peptide synthesis. The relationship between the compound and its key identifiers is visualized below.



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Caption: Core properties of **Fmoc-D-Glu(OtBu)-OH**.

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